

# tripropylene glycol monomethyl ether

## thermodynamic properties

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### Compound Focus: Tripropylene glycol monopropyl ether

CAS No.: 96077-04-2

Cat. No.: S3605229

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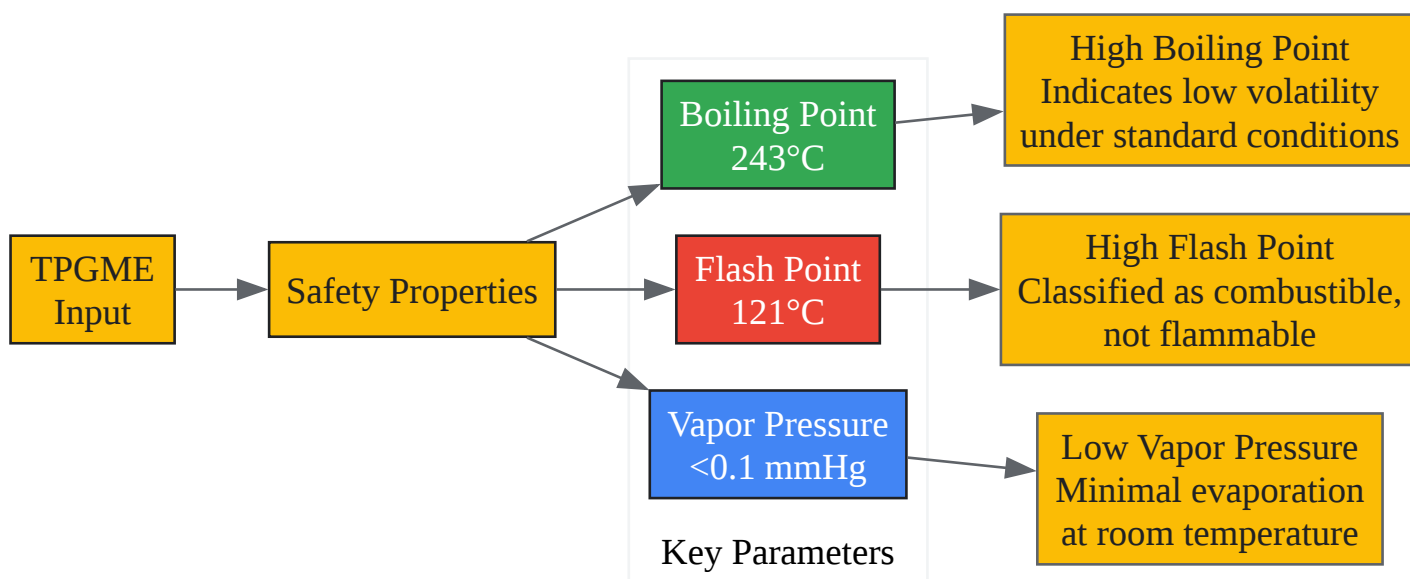
## Physical & Thermodynamic Properties at a Glance

Property	Value	Conditions / Notes	Source
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O <sub>4</sub>	-	[1] [2]
Molecular Weight	206.28 - 206.3 g/mol	-	[1] [2] [3]
Boiling Point	243 °C	At 760 mmHg	[1] [4] [3]
Melting Point	-77.8 °C to -79 °C	-	[1] [2] [4]
Flash Point	113 °C - 124 °C	Closed cup	[2] [4] [3]
Density	0.965 - 0.968 g/cm <sup>3</sup>	At 20°C - 25°C	[2] [4] [3]
Vapor Pressure	< 0.1 - 0.01 mmHg	At 20°C - 25°C	[4] [3]
Viscosity (Dynamic)	5.5 cP	At 25°C	[4] [3]
Refractive Index	1.429 - 1.43	-	[1] [2] [5]
Water Solubility	Soluble to Infinite	At 25°C	[1] [2] [3]

Property	Value	Conditions / Notes	Source
Specific Gravity	0.965	At 25°C	[3]
Auto Ignition Temp.	277 °C	-	[4] [6]
Surface Tension	30 - 68.8 mN/m	At 1% actives, 20-25°C	[4] [3]
Log P (Octanol-Water)	0.08 - 0.31	-	[2] [4] [6]

## Safety and Handling Profile

The relationship between key safety parameters is illustrated below.



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*TPGME exhibits a high boiling point and low vapor pressure, indicating low volatility under standard conditions. Its high flash point classifies it as combustible rather than highly flammable.*

## Experimental Data & Methodology

The search results do not contain detailed experimental protocols for measuring the thermodynamic properties of TPGME. However, some toxicological and ecological test methods are referenced in the safety data.

- **Toxicological Tests:** Key studies cited followed standardized **OECD test guidelines**, which are internationally recognized methods [6].
  - **Acute Oral Toxicity (LD<sub>50</sub>):** Tested in rats at 3,500 mg/kg (OECD Guideline 401).
  - **Acute Dermal Toxicity (LD<sub>50</sub>):** Tested in rabbits at 15,440 mg/kg (OECD Guideline 402).
  - **Skin and Eye Irritation:** Tested in rabbits, resulting in "no irritation" (OECD Guidelines 404).
  - **Skin Sensitization:** Tested in mice, resulting in "does not cause skin sensitization" (OECD Guideline 429).
  - **Ames Test:** Conducted on *Salmonella typhimurium* with and without metabolic activation, yielding a negative (non-mutagenic) result (OECD Guideline 471).
- **Ecological Tests:**
  - **Biodegradability:** Classified as **readily biodegradable**, with 66% degradation in 28 days under aerobic conditions (OECD Test Guideline 301F) [6].
  - **Aquatic Toxicity:** LC<sub>50</sub> for fish (*Pimephales promelas*) is 11,619 mg/l (96-hour study, OECD 203), and LC<sub>50</sub> for water fleas (*Daphnia magna*) is >10,000 mg/l (48-hour study, OECD 202) [6].

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## References

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